

molecular weight of Hexachloroethane-¹³C

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Compound of Interest

Compound Name: Hexachloroethane-¹³C

Cat. No.: B1340454

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An In-depth Technical Guide to the Molecular Weight of Hexachloroethane-¹³C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of Hexachloroethane-¹³C, a stable isotope-labeled compound. The information herein is intended to support research and development activities where precise molecular weight is a critical parameter.

Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For an isotopically labeled compound such as Hexachloroethane-¹³C, the specific isotopic masses of the labeled atoms must be used for accurate calculation. The chemical formula for Hexachloroethane is C₂Cl₆. In Hexachloroethane-¹³C, both carbon atoms are the ¹³C isotope.

The molecular weight is calculated as follows:

Molecular Weight = (2 × Atomic Mass of ¹³C) + (6 × Standard Atomic Weight of Cl)
Molecular Weight = (2 × 13.003355 u) + (6 × 35.453 u)
Molecular Weight = 26.00671 u + 212.718 u
Molecular Weight = 238.72471 u

Data Presentation: Atomic and Molecular Weights

The following table summarizes the quantitative data used in the molecular weight calculation.

Component	Symbol	Standard Atomic Weight (u)	Isotopic Mass (u)	Quantity	Total Mass (u)
Carbon-13	^{13}C	N/A	13.003354835 ^[1]	2	26.006710
Chlorine	Cl	35.453 ^{[2][3][4]}	N/A	6	212.718
Hexachloroethane- ^{13}C	$(^{13}\text{C})_2\text{Cl}_6$	238.72471			

Note: The standard atomic weight for Chlorine is an average of its stable isotopes, primarily ^{35}Cl and ^{37}Cl ^{[5][6]}. For the purpose of this calculation, the standard atomic weight is used as the specific chlorine isotope was not defined.

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

The following is a detailed methodology for the experimental verification of the molecular weight of Hexachloroethane- ^{13}C using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective

To experimentally determine the molecular weight of Hexachloroethane- ^{13}C and confirm its isotopic enrichment.

Materials and Instrumentation

- Sample: Hexachloroethane- ^{13}C , solid
- Solvent: High-purity hexane or other suitable volatile organic solvent
- Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.

Sample Preparation

- Accurately weigh approximately 1 mg of Hexachloroethane-¹³C.
- Dissolve the sample in 1 mL of high-purity hexane to create a 1 mg/mL stock solution.
- Perform a serial dilution to obtain a final concentration of approximately 10 µg/mL for GC-MS analysis.

GC-MS Analysis

- Gas Chromatography Conditions:
 - Injector: Split/splitless injector, operated in split mode (e.g., 50:1 split ratio) at 250°C.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Program:
 - Initial temperature: 50°C, hold for 1 minute.
 - Ramp: Increase temperature at 10°C/min to 200°C.
 - Hold: Hold at 200°C for 2 minutes.
 - Column: A non-polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: m/z 40-300.

Data Analysis

- Identify the peak corresponding to Hexachloroethane-¹³C in the total ion chromatogram (TIC).

- Extract the mass spectrum for this peak.
- Analyze the mass spectrum to identify the molecular ion peak ($[M]^+$) and characteristic fragment ions. The molecular ion peak for $(^{13}\text{C})_2\text{Cl}_6$ is expected to show a cluster of peaks due to the isotopic distribution of chlorine. The most abundant peak in this cluster will correspond to the molecule containing the most abundant chlorine isotope, ^{35}Cl .

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for the molecular weight determination of Hexachloroethane- ^{13}C .

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